

Solubility of DMDM hydantoin in different laboratory solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *1,3-Bis(hydroxymethyl)-5,5-dimethylimidazolidine-2,4-dione*

Cat. No.: *B1220005*

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An In-Depth Technical Guide to the Solubility of DMDM Hydantoin in Laboratory Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of **1,3-Bis(hydroxymethyl)-5,5-dimethylimidazolidine-2,4-dione**, commonly known as DMDM hydantoin. The information compiled herein is intended to support laboratory research, formulation development, and analytical method design.

Introduction to DMDM Hydantoin

DMDM hydantoin is a widely utilized antimicrobial preservative in the cosmetic and personal care industries.^{[1][2]} It functions as a formaldehyde-releaser, slowly emitting formaldehyde to create an environment inhospitable to microbial growth, thereby extending the shelf life of products.^{[1][3][4]} Understanding its solubility in various laboratory solvents is critical for its effective and safe use in product formulations, as well as for the development of analytical techniques for its quantification.

Quantitative Solubility Data

The solubility of DMDM hydantoin has been determined in several common laboratory solvents. The available quantitative data is summarized in the table below. It is important to note that solubility can be influenced by factors such as temperature and the purity of both the

solute and the solvent. Discrepancies in reported values may exist due to different experimental conditions.

| Solvent | Chemical Formula | Solubility | Temperature | Source(s) |
|---------------------------|------------------------------------|-------------------|---------------|-----------|
| Water | H ₂ O | 77.3 g/100 mL | Not Specified | [2] |
| 140 g/L | 20°C | [5][6][7] | | |
| Ethanol | C ₂ H ₅ OH | 56.4 g/100 mL | Not Specified | [8] |
| Hexane | C ₆ H ₁₄ | 0.02 g/100 mL | Not Specified | [8] |
| Methanol | CH ₃ OH | Sparingly Soluble | Not Specified | [6] |
| Dimethyl Sulfoxide (DMSO) | (CH ₃) ₂ SO | Sparingly Soluble | Not Specified | [6] |
| Alcohol (General) | R-OH | Soluble | Not Specified | [1] |

Note on "Sparingly Soluble": The term "sparingly soluble" indicates that a small amount of DMDM hydantoin will dissolve in methanol and DMSO, but precise quantitative data is not readily available in the reviewed literature. For applications requiring dissolution in these solvents, empirical determination of solubility under specific laboratory conditions is recommended.

Experimental Protocol for Solubility Determination

While a specific, standardized experimental protocol for determining the solubility of DMDM hydantoin was not found in the reviewed literature, a general and widely accepted methodology is the Flask Method, as described in the OECD Guideline for the Testing of Chemicals, No. 105. This method can be adapted for various solvents.

Objective: To determine the saturation concentration of DMDM hydantoin in a specific solvent at a given temperature.

Materials:

- DMDM hydantoin (analytical standard)
- Solvent of interest (e.g., water, ethanol, etc.)
- Volumetric flasks
- Analytical balance
- Constant temperature bath or incubator
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography with UV detection - HPLC-UV)

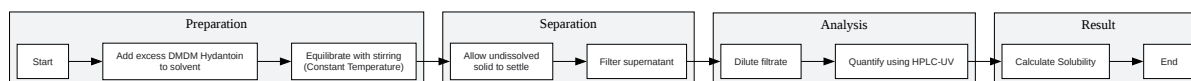
Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of DMDM hydantoin to a known volume of the solvent in a flask. The excess is crucial to ensure that saturation is reached.
 - Place the flask in a constant temperature bath set to the desired temperature (e.g., 20°C).
 - Stir the mixture vigorously for a sufficient period to allow equilibrium to be reached (typically 24-48 hours). A preliminary test can help determine the necessary equilibration time.
- Separation of Undissolved Solute:
 - After equilibration, allow the mixture to stand undisturbed at the constant temperature to let the undissolved solid settle.
 - Carefully withdraw a sample of the supernatant using a syringe.

- Immediately filter the sample through a syringe filter to remove any suspended particles. The filter material should be compatible with the solvent used.
- Quantification of Dissolved Solute:
 - Accurately dilute the filtered, saturated solution with the same solvent to a concentration that falls within the linear range of the analytical instrument.
 - Analyze the diluted solution using a validated analytical method, such as HPLC-UV, to determine the concentration of DMDM hydantoin.
 - Prepare a calibration curve using standard solutions of DMDM hydantoin of known concentrations to quantify the amount in the sample.
- Calculation:
 - Calculate the solubility of DMDM hydantoin in the solvent based on the measured concentration in the saturated solution and the dilution factor used. The result is typically expressed in g/L or g/100 mL.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a chemical compound in the laboratory.



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Caption: Workflow for determining the solubility of DMDM hydantoin.

Factors Influencing Solubility

Several factors can affect the solubility of DMDM hydantoin and should be controlled during experimental procedures:

- **Temperature:** Solubility is generally temperature-dependent. For most solids dissolving in liquids, solubility increases with temperature.
- **pH:** The pH of the aqueous solution can influence the stability of DMDM hydantoin, which may indirectly affect solubility measurements.
- **Purity of DMDM Hydantoin:** Impurities can alter the measured solubility.
- **Solvent Purity:** The presence of contaminants in the solvent can also impact solubility.

Conclusion

This technical guide provides a summary of the available solubility data for DMDM hydantoin in various laboratory solvents and outlines a general experimental protocol for its determination. While quantitative data is available for water, ethanol, and hexane, further research is needed to establish precise solubility values in other common organic solvents. The provided workflow and considerations for experimental factors aim to assist researchers in accurately determining the solubility of DMDM hydantoin for their specific applications.

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- To cite this document: BenchChem. [Solubility of DMDM hydantoin in different laboratory solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220005#solubility-of-dmdm-hydantoin-in-different-laboratory-solvents]

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